

# 2,4-Dichlorobenzoic acid chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2,4-Dichlorobenzoic acid

Cat. No.: B195198

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## Chemical Identity and Structure

**2,4-Dichlorobenzoic acid** is a halogenated aromatic carboxylic acid. Structurally, it is a benzoic acid molecule substituted with two chlorine atoms at the 2nd and 4th positions of the benzene ring.[1] This substitution pattern is crucial for its chemical properties and biological activity. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2,4-dichlorobenzoic acid**. [1][2][3]

Below is a diagram representing the chemical structure of **2,4-Dichlorobenzoic acid**.



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## References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis routes of 2,4-Dichlorobenzoic acid [benchchem.com]
- 3. Synthesis method of 2, 4-dichlorobenzyl chloride - Eureka | Patsnap [eureka.patsnap.com]
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